

Operational Disposal Guide: N-(3-Amino-2-methylphenyl)-4-(pentyloxy)benzamide

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Compound of Interest

Compound Name: *N*-(3-Amino-2-methylphenyl)-4-(pentyloxy)benzamide

CAS No.: 1020056-30-7

Cat. No.: B1385005

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Executive Summary & Hazard Logic

Stop and Read: You are handling a specific organic intermediate likely used in kinase inhibitor or GPCR ligand synthesis. As a distinct Safety Data Sheet (SDS) may not be available for this specific research compound, this protocol utilizes Structure-Activity Relationship (SAR) analysis to establish safety parameters.

We treat this compound as a Hazardous Organic Amine due to the 3-amino-2-methylphenyl moiety (an aniline derivative).

Hazard Identification (SAR-Derived)

Moiety	Associated Risk	Operational Implication
Aniline Substructure	Acute Toxicity (Oral/Dermal), Sensitization, Aquatic Toxicity	Zero drain disposal. Double-gloving (Nitrile/Neoprene) is mandatory.
Benzamide Linkage	Chemical Stability	Generally stable, but reactive with strong acids/bases (hydrolysis).
Pentyloxy Chain	Lipophilicity	High persistence in biological systems. Incineration is the only validated disposal route.

Pre-Disposal Stabilization & Segregation

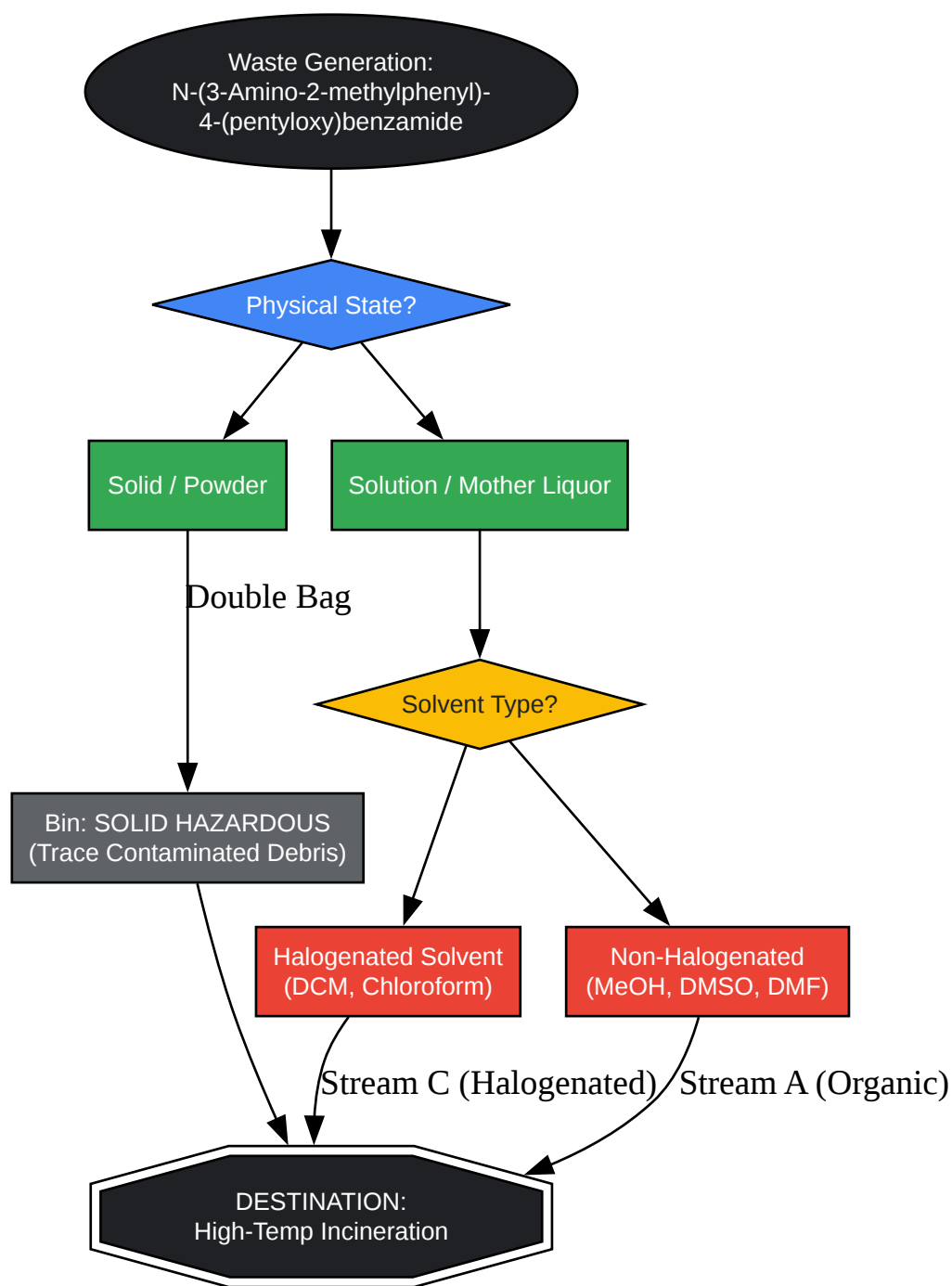
Before waste enters the disposal stream, it must be chemically compatible with the accumulation container.

Critical Segregation Rules

- **Strict Isolation:** Do NOT mix this compound (or its solutions) with Strong Oxidizers (e.g., Nitric Acid, Peroxides, Permanganates).
 - Reasoning: The free amine () group is susceptible to rapid, exothermic oxidation or nitration, potentially generating explosive byproducts.
- **Acid Sensitivity:** Avoid mixing with strong mineral acids unless part of a controlled quench, as this will protonate the amine and potentially hydrolyze the amide, changing the waste profile.

Disposal Workflow

The following decision tree dictates the flow of waste from the bench to the central accumulation area.



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Figure 1: Decision matrix for segregating solid and liquid waste streams to ensure compliance with RCRA and local incineration protocols.

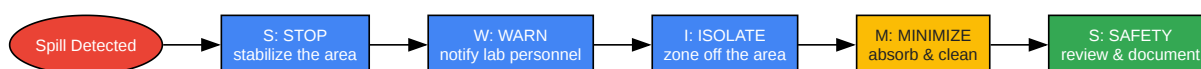
Detailed Protocol:

- Solid Waste:

- Collect pure solids, filter cakes, and contaminated wipes in a clear polyethylene bag.
- Step: Double-bag the waste.
- Label: "Hazardous Waste - Toxic Solid (Organic Amine)."
- Liquid Waste:
 - Do not precipitate the solid out of solution for separate disposal; dispose of the entire solution.
 - Halogenated: If dissolved in Dichloromethane (DCM) or Chloroform, use the Halogenated Waste carboy.
 - Non-Halogenated: If dissolved in DMSO, Methanol, or Ethyl Acetate, use the Organic Combustible carboy.

Emergency Spill Management (SWIMS Protocol)

In the event of a benchtop spill, immediate action prevents exposure. We utilize the SWIMS protocol.



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Figure 2: The SWIMS operational loop for containing chemical spills.

Spill Cleanup Steps:

- PPE Upgrade: Wear double nitrile gloves and a buttoned lab coat. If powder is airborne, use a N95 or P100 respirator.
- Containment:
 - Liquids: Surround with absorbent pads/vermiculite.

- Solids: Cover with wet paper towels (to prevent dust generation) before wiping.
- Decontamination: Clean the surface with a mild detergent followed by water. Do not use bleach (hypochlorite) immediately, as it may react with the amine to form chloramines.
- Disposal: All spill debris goes into the Solid Hazardous Waste bin.

Regulatory Classification & Data

Since this is a research chemical, it defaults to "Process Waste" under RCRA guidelines unless specifically listed.

Waste Characterization Table

Property	Value / Classification	Note
Waste Code (RCRA)	D001 (Ignitable) / D003 (Reactive - potentially)	If not explicitly listed (P/U list), classify by characteristic.
EPA Hazard Class	Toxic, Irritant	Based on Aniline/Benzamide profile.
Aquatic Toxicity	Acute Category 1 (Predicted)	Strict prohibition on drain disposal.
Disposal Method	Fuel Blending / Incineration	High BTU value makes it suitable for fuel blending.

Operational Checklist

pH Check: Ensure liquid waste stream is neutral (pH 6-9) if mixing with general organic waste to prevent unexpected heat generation.

Labeling: Container must be labeled with the full chemical name: **N-(3-Amino-2-methylphenyl)-4-(pentyloxy)benzamide**. Do not use abbreviations like "Amide-1" on waste tags.

Cap Integrity: Vented caps are recommended if the waste solution contains volatile solvents (e.g., DCM).

References

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- Occupational Safety and Health Administration (OSHA).Occupational Health Guideline for Aniline. (Toxicology Basis). Available at: [\[Link\]](#)
- U.S. Environmental Protection Agency (EPA).RCRA Waste Classification Guidelines. (Regulatory Framework).[1][2][3][4][5][6][7][8][9] Available at: [\[Link\]](#)
- American Chemical Society (ACS).Identifying and Evaluating Hazards in Research Laboratories. (Risk Assessment Protocol). Available at: [\[Link\]](#)

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